

Personal protective equipment for handling Cyclopropanesulfonyl chloride

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest				
Compound Name:	Cyclopropanesulfonyl chloride			
Cat. No.:	B164270	Get Quote		

Safe Handling and Disposal of Cyclopropanesulfonyl Chloride

For Immediate Reference: This document provides crucial safety protocols for the handling, use, and disposal of **Cyclopropanesulfonyl chloride** in a laboratory setting. Adherence to these guidelines is essential for ensuring personnel safety and regulatory compliance.

Cyclopropanesulfonyl chloride is a corrosive and moisture-sensitive liquid that requires stringent safety measures to prevent severe skin burns, eye damage, and respiratory irritation. [1] Its reactivity with water can lead to the release of toxic and corrosive gases.[2] This guide outlines the necessary personal protective equipment (PPE), operational procedures, and disposal plans for researchers, scientists, and drug development professionals.

Chemical Hazard and Property Overview

A summary of the key hazards and physical properties of **Cyclopropanesulfonyl chloride** is provided below for quick reference.

Table 1: Hazard Summary



Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Skin Corrosion/Irritation, Category 1B	☑alt text	Danger	H314: Causes severe skin burns and eye damage. H290: May be corrosive to metals.[1]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Colorless to light yellow liquid[1]
Molecular Formula	C₃H₅ClO₂S
Molecular Weight	140.59 g/mol
Density	1.38 g/mL at 25 °C
Boiling Point	60 °C / 2 mmHg[1]
Flash Point	96 °C (204.8 °F) - closed cup
Storage Temperature	2-8 °C[1]
Reactivity	Moisture sensitive; reacts violently with water.[1] Incompatible with strong oxidizing agents, water, amines, and strong bases.[2]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure. The following equipment must be worn at all times when handling **Cyclopropanesulfonyl chloride**.

• Eye and Face Protection: Wear tightly fitting safety goggles conforming to NIOSH (US) or EN166 (EU) standards.[1][3] An 8-inch minimum faceshield is also required to protect against splashes.[1]



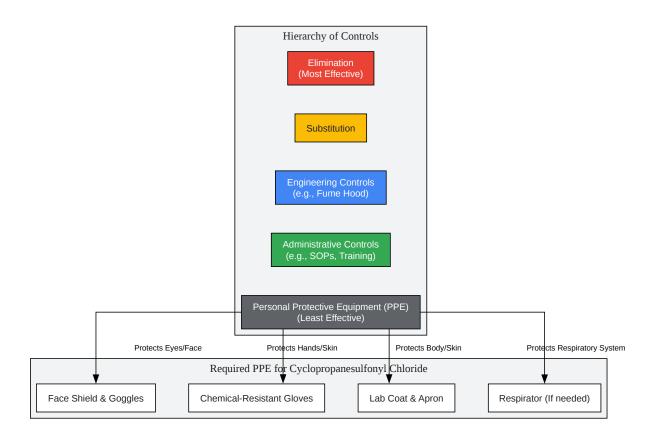




• Skin Protection:

- Gloves: Chemical-resistant gloves (e.g., butyl rubber, Viton®) must be worn. Inspect gloves for any signs of degradation or perforation before use.
- Protective Clothing: A flame-retardant lab coat and additional chemical-resistant apron are required.[1][3] All skin surfaces should be covered.
- Respiratory Protection: All handling of **Cyclopropanesulfonyl chloride** must be conducted within a certified chemical fume hood to avoid inhalation of vapors or mists.[2] If there is a potential for exposure outside of a fume hood (e.g., large spills), a NIOSH/MSHA-approved respirator with an appropriate cartridge for acid gases and organic vapors is necessary.[2]







Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Cyclopropanesulfonyl chloride Safety Data Sheet [chemicalbook.com]
- 2. fishersci.com [fishersci.com]
- 3. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Cyclopropanesulfonyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b164270#personal-protective-equipment-for-handling-cyclopropanesulfonyl-chloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com





Check Availability & Pricing